

# An In-depth Technical Guide on Boc-cyclohexyl-D-Ala-OH

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## Compound of Interest

Compound Name: *Boc--cyclohexyl-D-Ala-OH*

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This guide provides comprehensive technical information on N-tert-Butoxycarbonyl-3-cyclohexyl-D-alanine, commonly abbreviated as Boc-cyclohexyl-D-Ala-OH or Boc-D-Cha-OH. This synthetic amino acid derivative is a crucial building block in solid-phase peptide synthesis (SPPS), particularly valued for introducing hydrophobic and sterically bulky characteristics into novel peptide therapeutics. Its cyclohexyl side chain can enhance peptide stability, receptor affinity, and pharmacokinetic properties.

## Physicochemical Properties

The quantitative data for Boc-cyclohexyl-D-Ala-OH are summarized below, offering a clear overview of its key chemical and physical properties.

Property	Value	Citations
Molecular Weight	271.36 g/mol	[1][2]
Molecular Formula	C <sub>14</sub> H <sub>25</sub> NO <sub>4</sub>	[1][2][3]
CAS Number	127095-92-5	[1][2][3]
Appearance	White to off-white solid/powder	[3]
Purity (typical)	≥99% (Chiral HPLC)	[3]
Optical Rotation	+15.1° (c=2% in Acetic Acid)	[3]
Storage Conditions	0-8 °C	[3]

## Experimental Protocols: Application in Peptide Synthesis

Boc-cyclohexyl-D-Ala-OH is primarily utilized as a building block in Boc-chemistry solid-phase peptide synthesis (SPPS). The following is a detailed, representative protocol for the incorporation of a Boc-protected amino acid, such as Boc-cyclohexyl-D-Ala-OH, into a growing peptide chain on a solid support resin (e.g., Merrifield or PAM resin).

**Objective:** To couple Boc-cyclohexyl-D-Ala-OH to a resin-bound peptide chain with a free N-terminal amine.

**Materials:**

- Peptide-resin with a free amine group
- Boc-cyclohexyl-D-Ala-OH
- Deprotection Solution: 50% Trifluoroacetic acid (TFA) in Dichloromethane (DCM)
- Neutralization Solution: 10% Diisopropylethylamine (DIEA) in DCM
- Activation Reagent: O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU)

- Solvents: N,N-Dimethylformamide (DMF), DCM, Isopropanol (IPA)
- Washing Solvents: DCM, DMF

#### Protocol Steps:

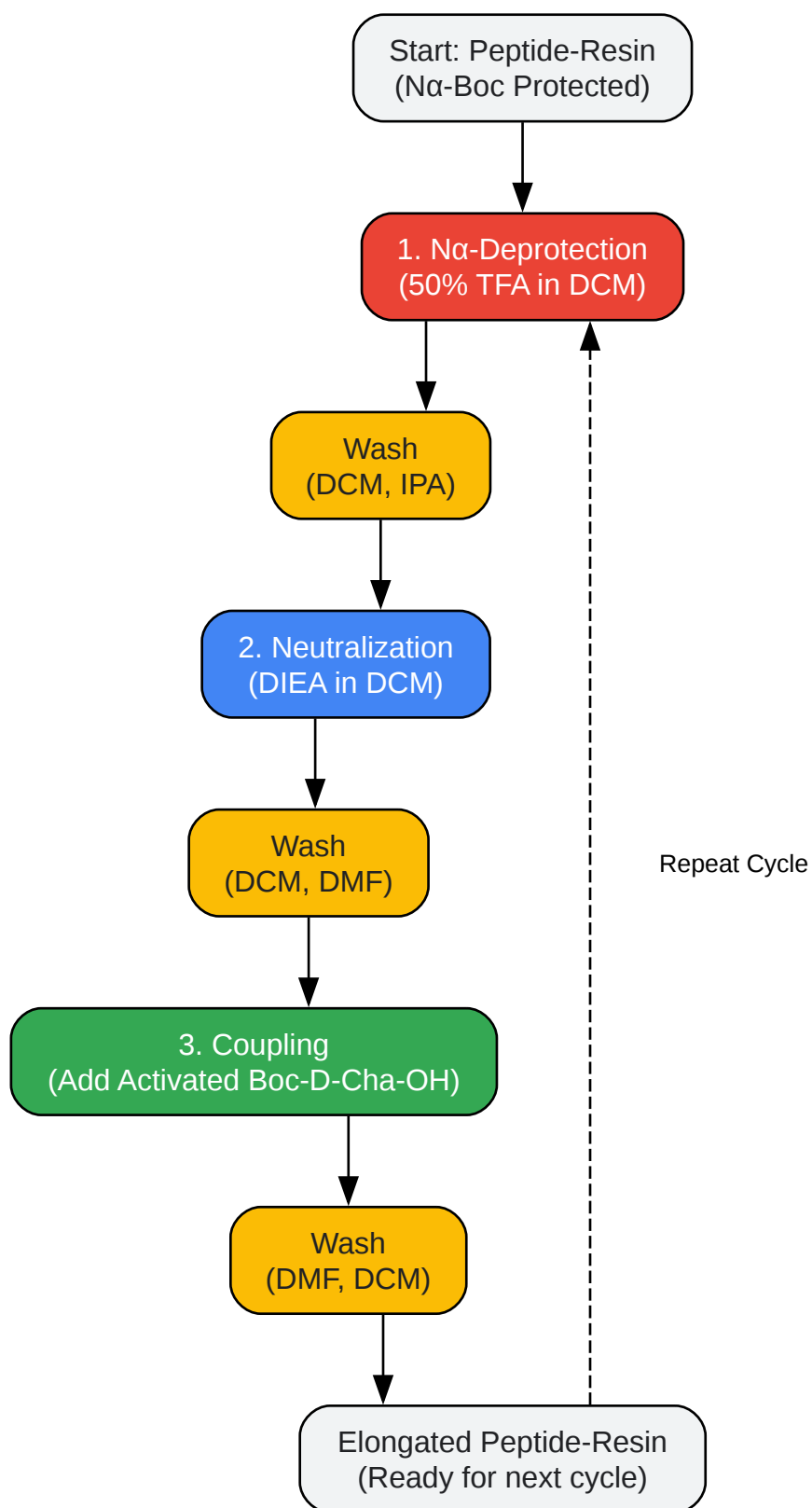
- Resin Swelling:
  - Place the peptide-resin in a suitable reaction vessel.
  - Wash the resin with DMF (3x) and then DCM (3x) to swell the polymer support, allowing reagents to access the reactive sites.
- Boc Group Deprotection (N $\alpha$ -Deprotection):
  - Treat the resin with the deprotection solution (50% TFA in DCM) for approximately 2-5 minutes. Drain the solution.[\[4\]](#)
  - Add a fresh portion of the deprotection solution and shake the vessel for 20-30 minutes to ensure complete removal of the Boc protecting group.[\[4\]](#)
  - The newly exposed N-terminal amine is now present as a trifluoroacetate salt.[\[4\]](#)
  - Wash the peptide-resin thoroughly with DCM (3x) and then IPA (2x) to remove residual TFA.[\[4\]](#)
- Neutralization:
  - Treat the peptide-resin with the neutralization solution (10% DIEA in DCM) for 2 minutes. Drain.
  - Repeat the neutralization step for another 2 minutes to ensure the N-terminal amine is in its free base form, ready for coupling.
  - Wash the resin extensively with DCM (3x) and then DMF (3x) to remove excess base.
- Amino Acid Activation and Coupling:

- In a separate vial, dissolve Boc-cyclohexyl-D-Ala-OH (typically 2-4 equivalents relative to the resin's substitution level) and an equivalent amount of HBTU in a minimal volume of DMF.
- Add DIEA (2-4 equivalents) to the activation mixture. This base facilitates the formation of the active ester intermediate.
- Allow the activation to proceed for 1-2 minutes.
- Add the activated Boc-cyclohexyl-D-Ala-OH solution to the neutralized peptide-resin.
- Shake the reaction vessel for 1-2 hours at room temperature to facilitate the coupling reaction.
- Monitoring and Washing:
  - To check for reaction completion, a small sample of resin beads can be taken for a qualitative ninhydrin (Kaiser) test.<sup>[5]</sup> A negative result (beads remain colorless or yellow) indicates the absence of free primary amines and a complete coupling reaction.<sup>[5]</sup>
  - If the reaction is incomplete, the coupling step can be repeated.
  - Once complete, drain the reaction solution and wash the peptide-resin thoroughly with DMF (3x) and DCM (3x) to remove excess reagents and byproducts.

The resin is now ready for the next cycle of deprotection and coupling to elongate the peptide chain further.

## Workflow Visualization

The cyclical nature of solid-phase peptide synthesis using Boc chemistry is a fundamental workflow for researchers in this field. The following diagram illustrates the key stages involved in a single amino acid addition cycle.



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Caption: Workflow for a single cycle of Boc solid-phase peptide synthesis.

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